

# Molecular formula and weight of Cytarabine-13C3

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## Compound of Interest

Compound Name: Cytarabine-13C3

Cat. No.: B196190

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## In-Depth Technical Guide: Cytarabine-13C3

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **Cytarabine-13C3**, an isotopically labeled form of the antineoplastic and antiviral agent Cytarabine. The inclusion of three carbon-13 (<sup>13</sup>C) isotopes makes it a valuable internal standard for quantification studies using mass spectrometry.

## Core Data Summary

The molecular formula and weight of **Cytarabine-13C3** are distinct from its unlabeled counterpart due to the incorporation of heavier carbon isotopes. The following table summarizes these key quantitative differences.

Compound	Molecular Formula	Molecular Weight ( g/mol )
Cytarabine	C <sub>9</sub> H <sub>13</sub> N <sub>3</sub> O <sub>5</sub>	243.22[1]
Cytarabine-13C3	C <sub>6</sub> <sup>13</sup> C <sub>3</sub> H <sub>13</sub> N <sub>3</sub> O <sub>5</sub>	246.19[2][3][4][5]

## Chemical and Physical Properties

**Cytarabine-13C3** is a labeled form of Cytarabine, also known as ara-C.[6] It serves as a stable isotope-labeled internal standard for use in quantitative analyses by nuclear magnetic

resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS).[7] The formal chemical name for this compound is 4-amino-1- $\beta$ -D-arabinofuranosyl-2(1H)-pyrimidinone-4,5,6- $^{13}\text{C}_3$ . [6]

Note on Experimental Protocols and Visualizations: The query for the molecular formula and weight of **Cytarabine- $^{13}\text{C}_3$**  is a request for fundamental chemical data. As such, experimental protocols for its use (e.g., in mass spectrometry) or signaling pathway diagrams are application-specific and not inherent to the compound's core properties. Therefore, these sections are not included in this guide.

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## References

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